

An In-depth Technical Guide to 1-(Bromomethyl)adamantane

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Compound of Interest

Compound Name: 1-(Bromomethyl)adamantane

Cat. No.: B088627

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **1-(bromomethyl)adamantane**, including its Chemical Abstracts Service (CAS) number, detailed safety data, and an experimental protocol for its synthesis. The information is intended for use by professionals in research and development, particularly in the fields of medicinal chemistry and materials science.

Core Data Summary

CAS Number: 14651-42-4[\[1\]](#)

Synonyms: 1-Adamantylmethyl bromide, 1-(Bromomethyl)tricyclo[3.3.1.1^{3,7}]decane[\[1\]](#)

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₇ Br	
Molecular Weight	229.16 g/mol	
Appearance	White to off-white crystalline powder or solid	
Melting Point	40-45 °C	
Storage Temperature	2-8°C or below -15°C	
InChI Key	RLRB ^Y CAVZBQANU-UHFFFAOYSA-N	

Safety and Hazard Information

1-(Bromomethyl)adamantane is classified as harmful if swallowed and requires careful handling in a laboratory setting.[2]

GHS Classification:

- Acute Toxicity, Oral: Category 4[2]

GHS Label Elements:

- Pictogram: GHS07 (Exclamation mark)
- Signal Word:Warning
- Hazard Statement: H302: Harmful if swallowed.[2]
- Precautionary Statements:[2]
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.

- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Flush eyes with water as a precaution.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

Handling and Storage:

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperatures range from 2-8°C to below -15°C.

Experimental Protocols

Synthesis of 1-(Bromomethyl)adamantane from 1-Adamantylmethanol

This protocol is adapted from a previously published procedure and is a common method for the preparation of the title compound.^[3]

Materials:

- 1-Adamantylmethanol

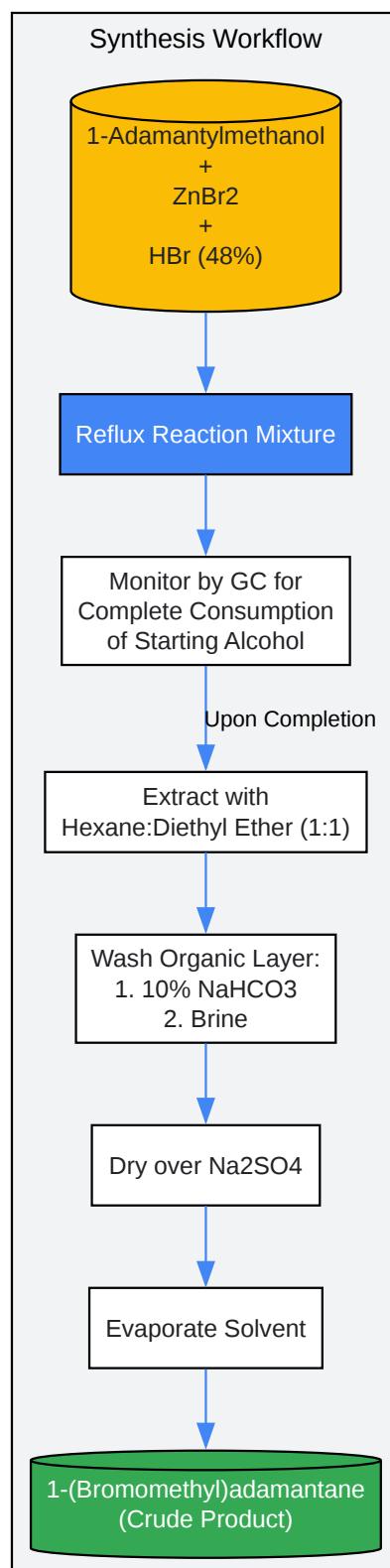
- Zinc Bromide ($ZnBr_2$)
- Azeotropic hydrobromic acid (48%)
- Hexane
- Diethyl ether
- 10% Sodium bicarbonate solution
- Brine (saturated $NaCl$ solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- A mixture of 1-adamantylmethanol (23.3 g, 0.14 mol), zinc bromide (80.7 g, 0.36 mol), and azeotropic hydrobromic acid (412 cm^3) is refluxed.[3]
- The reaction progress is monitored by Gas Chromatography (GC) until the starting alcohol is completely consumed.[3]
- Upon completion, the reaction mixture is cooled and extracted with a 1:1 (v/v) solution of hexane and diethyl ether.[3]
- The collected organic portions are washed successively with a 10% sodium bicarbonate solution and then with brine.[3]
- The organic layer is dried over anhydrous sodium sulfate.[3]
- The solvent is evaporated under reduced pressure to yield the crude product. The reported yield is 26.5 g (83%) of pale yellow soft plates.[3]

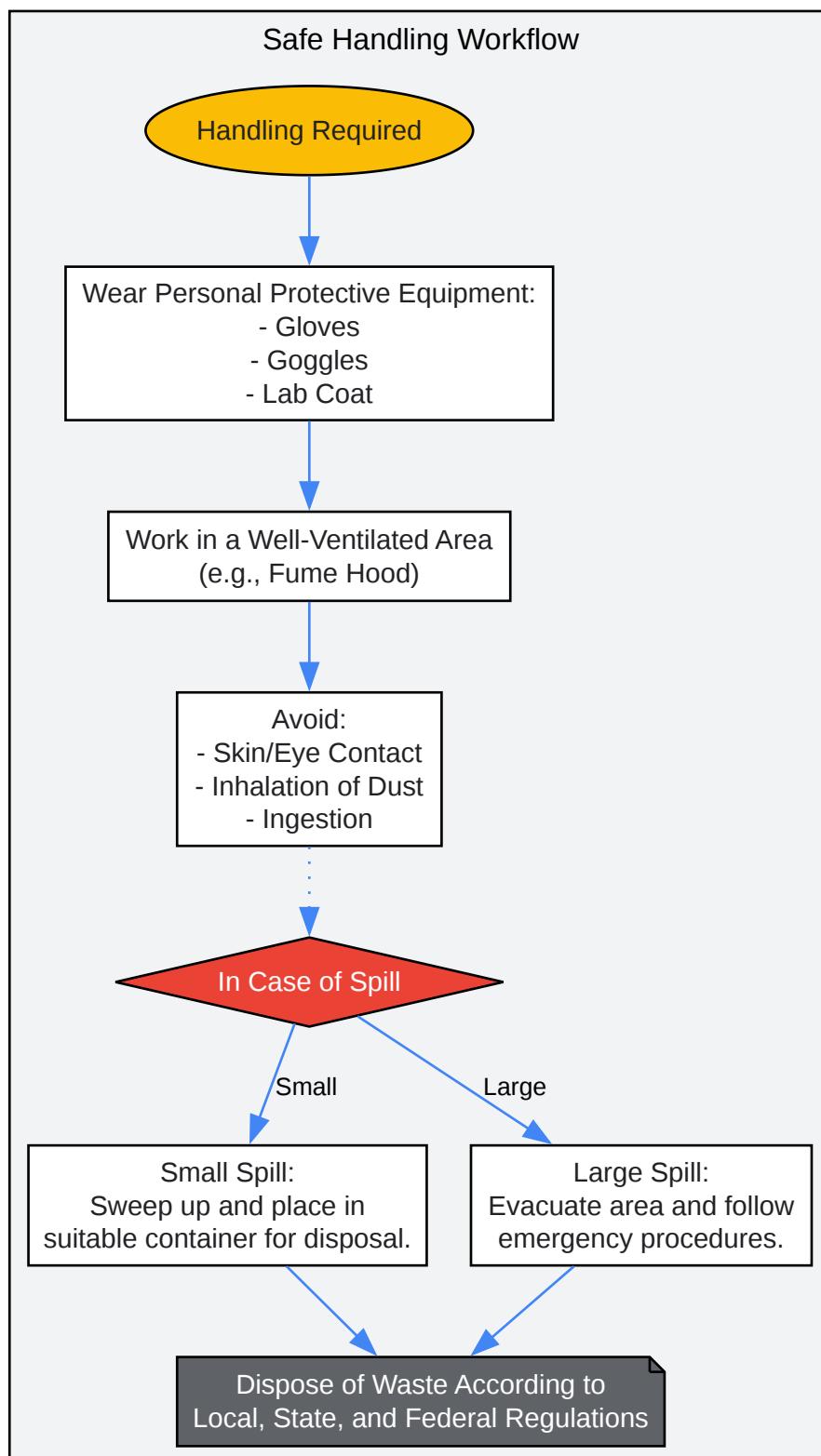
Visualized Workflows

The following diagrams illustrate key logical and experimental workflows related to **1-(bromomethyl)adamantane**.



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Caption: Experimental workflow for the synthesis of **1-(bromomethyl)adamantane**.

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Caption: General safe handling procedures for **1-(bromomethyl)adamantane**.

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References

- 1. 14651-42-4 Cas No. | 1-(Bromomethyl)adamantane | Apollo [store.apolloscientific.co.uk]
- 2. 1-(Bromomethyl)adamantane | C11H17Br | CID 1416304 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-(Bromomethyl)adamantane - PMC [pmc.ncbi.nlm.nih.gov]
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